

An In-depth Technical Guide to the Physical Properties of 1-Propylcyclopentene

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Compound of Interest

Compound Name: 1-Propylcyclopentene

Cat. No.: B15374742

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This guide provides a comprehensive overview of the key physical properties of **1-Propylcyclopentene**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development who require precise and reliable data for their work. This document outlines the experimentally determined values for these properties and details the methodologies for their measurement.

Quantitative Data Summary

The physical properties of **1-Propylcyclopentene** are summarized in the table below for quick reference and comparison.

Physical Property	Value	Conditions
Boiling Point	132.8 °C	at 760 mmHg ^[1]
Density	0.821 g/cm ³	Standard conditions

Experimental Protocols

Accurate determination of physical properties is crucial for the characterization of a compound. The following sections detail the standard experimental methodologies for measuring the boiling point and density of a liquid organic compound like **1-Propylcyclopentene**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. For **1-Propylcyclopentene**, the boiling point has been determined to be 132.8°C at a pressure of 760 mmHg[1]. The following are common methods for determining the boiling point of a liquid.

1. Thiele Tube Method

This is one of the simplest and most common methods for determining the boiling point of a small amount of liquid[2].

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating oil, and a heat source.
- Procedure:
 - A small amount of the liquid sample (a few milliliters) is placed in the small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
 - The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
 - The entire assembly is placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).
 - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
 - As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
 - Heating is continued until a continuous stream of bubbles is observed.
 - The heat source is then removed, and the liquid is allowed to cool.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

2. Distillation Method

This method is suitable when a larger quantity of the liquid is available and can be used for simultaneous purification and boiling point determination[2].

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - The liquid sample is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
 - The distillation apparatus is assembled with the thermometer bulb positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
 - The flask is heated, and as the liquid boils, the vapor rises and enters the condenser.
 - The temperature is recorded when the vapor is continuously condensing and dripping into the receiving flask. This stable temperature is the boiling point of the liquid.
 - It is important to record the atmospheric pressure at the time of the experiment, as the boiling point is pressure-dependent.

Density is a fundamental physical property defined as the mass of a substance per unit volume. The density of **1-Propylcyclopentene** is 0.821 g/cm³[1].

1. Using a Graduated Cylinder and Balance

This is a straightforward method for determining the density of a liquid[3].

- Apparatus: Graduated cylinder, and a balance.
- Procedure:
 - The mass of an empty, dry graduated cylinder is measured using a balance.

- A known volume of the liquid is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is measured.
- The mass of the liquid is calculated by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid.
- The density is then calculated by dividing the mass of the liquid by its volume.

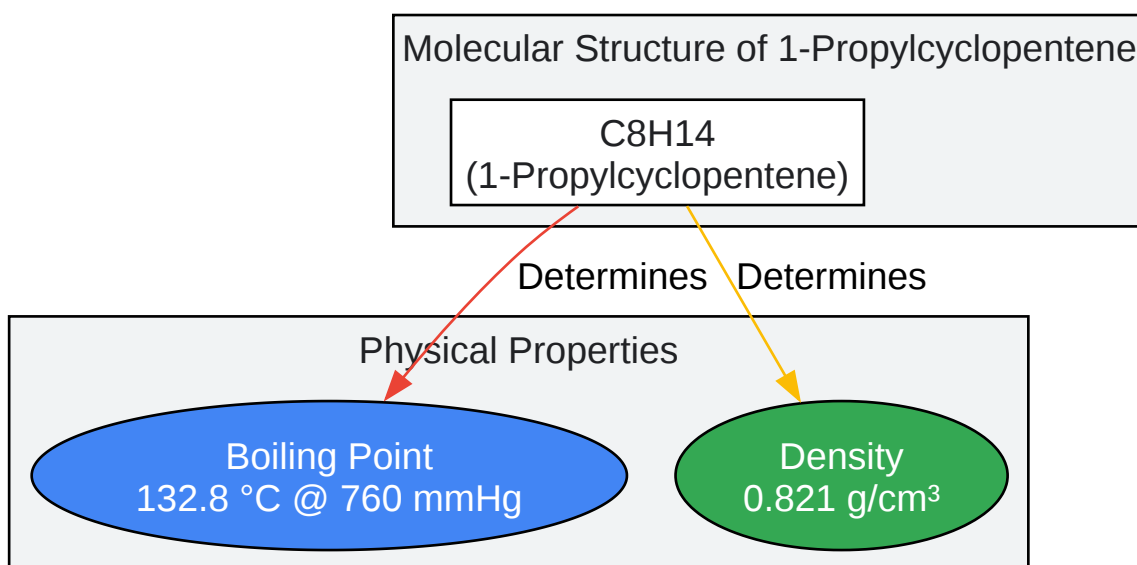
2. Using a Pycnometer or Density Bottle

For more precise measurements, a pycnometer or density bottle is used.

- Apparatus: Pycnometer (a flask with a specific, accurately known volume), balance, and a temperature-controlled water bath.
- Procedure:
 - The mass of the clean, dry pycnometer is determined.
 - The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is wiped from the outside.
 - The mass of the filled pycnometer is measured.
 - The mass of the liquid is determined by subtraction.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer. For highest accuracy, the procedure is carried out at a constant temperature.

Logical Relationships

The physical properties of a compound are intrinsically linked to its molecular structure. The following diagram illustrates the relationship between the molecular structure of **1-Propylcyclopentene** and its boiling point and density.



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Caption: Relationship between molecular structure and physical properties.

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References

- 1. chemnet.com [chemnet.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. youtube.com [youtube.com]
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